

A Comprehensive Technical Guide to the Thermochemical Properties of Cyclododecanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclododecanone

Cat. No.: B146445

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclododecanone, a cyclic ketone with the chemical formula $C_{12}H_{22}O$, is a key intermediate in the industrial synthesis of various polymers, such as certain specialized nylons, and a component in the fragrance industry.^[1] A thorough understanding of its thermochemical properties is crucial for process optimization, safety assessments, and predicting its behavior in various chemical and physical transformations. This technical guide provides a detailed overview of the core thermochemical properties of **cyclododecanone**, supported by quantitative data, descriptions of experimental protocols, and visualizations of experimental workflows.

Core Thermochemical Data

The following tables summarize the key thermochemical data for **cyclododecanone**, compiled from various sources. These values are essential for thermodynamic calculations and modeling.

Table 1: Enthalpy Data for **Cyclododecanone**

Property	Value (kJ/mol)	Phase	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-442.5 ± 3.1	Solid (crystal)	[2]
-431.3 ± 2.2	Solid	[2]	
-359.3 ± 3.1	Gas	[3]	
-349.1 ± 2.3	Gas	[3]	
Standard Enthalpy of Combustion ($\Delta_c H^\circ$)	-7436.1 ± 2.6	Solid (crystal)	[2]
-7435.1 ± 2.1	Solid	[2]	
Enthalpy of Fusion ($\Delta_{fus} H$)	16.85	at 335.6 K	[4]
Enthalpy of Vaporization ($\Delta_{vap} H$)	61	at 388 K	[4]
57.9	at 423 K	[4]	
54.7	at 473 K	[4]	
Enthalpy of Sublimation ($\Delta_{sub} H^\circ$)	83.2 ± 0.3	at 298 K	[5]

Table 2: Physical Properties of **Cyclododecanone**

Property	Value	Units	Reference
Melting Point	59-61	°C	[6][7][8]
Boiling Point	85	°C at 1 mmHg	[6][8]
277	°C at 1013 hPa		
Vapor Pressure	<1	hPa at 20 °C	[6][7]
0.0075	mmHg	[9]	
Density	0.906	g/mL at 25 °C	[6][8]
0.97	g/cm ³ at 20 °C		

Experimental Protocols

The determination of the thermochemical properties of **cyclododecanone** involves precise and carefully controlled experimental procedures. The following sections describe the general methodologies used for these measurements.

Combustion Calorimetry for Enthalpy of Combustion and Formation

The standard enthalpy of combustion is determined using a bomb calorimeter.[10][11] This apparatus is designed to measure the heat released during a complete combustion reaction under constant volume conditions.

Experimental Workflow:

- **Sample Preparation:** A precisely weighed sample of solid **cyclododecanone** is placed in a crucible inside a high-pressure stainless steel vessel, the "bomb."
- **Pressurization:** The bomb is sealed and filled with pure oxygen to a high pressure (typically around 30 atm) to ensure complete combustion.
- **Calorimeter Assembly:** The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The temperature of the water is monitored with a high-precision thermometer.

- **Ignition:** The sample is ignited by passing an electric current through a fuse wire in contact with the sample.
- **Temperature Measurement:** The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool. The temperature rise is used to calculate the heat released.
- **Calculation:** The heat of combustion is calculated from the temperature change, the heat capacity of the calorimeter system (determined by calibrating with a substance of known heat of combustion, such as benzoic acid), and the mass of the sample. The standard enthalpy of formation can then be derived from the enthalpy of combustion using Hess's law.



[Click to download full resolution via product page](#)

Workflow for Determining Enthalpy of Combustion and Formation.

Differential Scanning Calorimetry (DSC) for Enthalpy of Fusion

Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is a common method for determining the enthalpy of fusion.

Experimental Workflow:

- **Sample Preparation:** A small, accurately weighed amount of **cyclododecanone** is hermetically sealed in a sample pan (e.g., aluminum). An empty, sealed pan is used as a reference.

- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature range and a constant heating rate.
- **Heating and Measurement:** The sample and reference are heated at a controlled rate. The DSC instrument measures the differential heat flow between the sample and the reference.
- **Data Analysis:** As the **cyclododecanone** melts, it absorbs energy, resulting in an endothermic peak on the DSC thermogram (heat flow vs. temperature). The area under this peak is directly proportional to the enthalpy of fusion. The instrument's software integrates this peak area to calculate the enthalpy of fusion in Joules per gram, which is then converted to kJ/mol.



[Click to download full resolution via product page](#)

Workflow for Determining Enthalpy of Fusion using DSC.

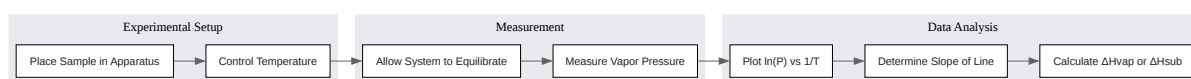
Vapor Pressure Measurement for Enthalpy of Vaporization and Sublimation

The enthalpy of vaporization and sublimation can be determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation. Various methods can be used to measure the vapor pressure of a substance like **cyclododecanone**.

Experimental Workflow (General Approach):

- **Sample Placement:** A sample of **cyclododecanone** is placed in a temperature-controlled apparatus connected to a pressure measurement system.
- **Temperature Control:** The temperature of the sample is precisely controlled and varied over a range of interest.

- Vapor Pressure Measurement: At each temperature, the system is allowed to reach equilibrium, and the vapor pressure of the **cyclododecanone** is measured using a suitable pressure transducer.
- Data Analysis: The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$). According to the Clausius-Clapeyron equation, the slope of this plot is equal to $-\Delta H/R$, where ΔH is the enthalpy of vaporization (for a liquid) or sublimation (for a solid), and R is the ideal gas constant. From the slope of the line of best fit, the enthalpy of vaporization or sublimation can be calculated.



[Click to download full resolution via product page](#)

Workflow for Determining Enthalpy of Vaporization/Sublimation.

Conclusion

This technical guide has provided a consolidated source of information on the thermochemical properties of **cyclododecanone**, presenting key data in a structured format and outlining the experimental methodologies used for their determination. The provided workflows offer a clear visual representation of the logical steps involved in these experimental measurements. For researchers, scientists, and professionals in drug development and chemical manufacturing, this information is fundamental for ensuring process efficiency, safety, and the successful application of **cyclododecanone** in various fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclododecanone - Wikipedia [en.wikipedia.org]
- 2. Cyclododecanone [webbook.nist.gov]
- 3. Cyclododecanone [webbook.nist.gov]
- 4. Cyclododecanone [webbook.nist.gov]
- 5. umsl.edu [umsl.edu]
- 6. CYCLODODECANONE CAS#: 830-13-7 [m.chemicalbook.com]
- 7. Page loading... [wap.guidechem.com]
- 8. CYCLODODECANONE | 830-13-7 [chemicalbook.com]
- 9. Cyclododecanone | C12H22O | CID 13246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. monash.edu [monash.edu]
- 11. 5.2 Calorimetry - Chemistry 2e | OpenStax [openstax.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Properties of Cyclododecanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146445#thermochemical-properties-of-cyclododecanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com